

# Phytochemical Profile & Antioxidant Capacity

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## Compound Focus: Pomarose

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In vitro analyses are crucial for standardizing plant extracts and understanding their potential mechanistic actions. The table below summarizes key phytochemical and antioxidant data for different *Rosa* species.

**Table 1: Phytochemical and In Vitro Antioxidant Profile of Rosa Species Extracts**

Parameter	<i>Rosa damascena</i>	<i>Rosa canina</i>	<i>Rosa cairo</i>
<b>Total Phenolic Content</b>	Information not explicitly provided in the extracted data for this species.	117.69 mg GAE/100 g DW [1]	116.95 mg GAE/100 g DW [1]
<b>Total Flavonoid Content</b>	Information not explicitly provided in the extracted data for this species.	1.96 mg QE/mL extract [1]	1.55 mg QE/mL extract [1]
<b>DPPH Assay (% Inhibition)</b>	Information not explicitly provided in the extracted data for this species.	60.03 ± 0.01% [1]	61.97 ± 0.03% [1]
<b>FRAP Assay</b>	Information not explicitly provided in the extracted data for this species.	844.24 ± 0.03 μM TE/100 g DW [1]	850.12 ± 0.02 μM TE/100 g DW [1]

Parameter	<i>Rosa damascena</i>	<i>Rosa canina</i>	<i>Rosa cairo</i>
CUPRAC Assay	Information not explicitly provided in the extracted data for this species.	2077.67 ± 0.04 µM TE/100 mL [1]	2055 ± 0.05 µM TE/100 mL [1]
Key Identified Compounds (via HPLC)	Discussed in a previous article [1]	Isoquercetin, Quercetrin, Kaempferol-3-rhamnoside [1]	Kaempferol-3-rhamnoside, Quercetrin, Hyperoside [1]

## Genoprotective & Cytoprotective Studies

Beyond antioxidant capacity, *Rosa damascena* hydrosol (rose water) demonstrates significant ability to protect DNA from damage.

**Table 2: Summary of Genoprotective In Vitro Studies on *Rosa damascena* Hydrosol**

Study Aspect	Test Systems	Key Findings
Cytotoxic/Genotoxic Activity	Barley meristem cells ( <i>Hordeum vulgare</i> ); Human lymphocytes [2]	Showed low cytotoxicity and clastogenicity (chromosome-breaking potential) at concentrations up to 20% [2].
Antigenotoxic/Anticytotoxic Potential	Barley meristem cells; Human lymphocytes (challenged with MNNG genotoxin) [2]	Conditioning treatment with hydrosol reduced chromosomal aberrations and micronuclei by more than twofold compared to the genotoxin alone. It also enhanced mitotic activity, indicating cell protection [2].
Experimental Design	Two schemes: 1) Pre-treatment with hydrosol followed by genotoxin post 4 hours; 2) Combined immediate treatment [2]	The protective effect was observed under both experimental schemes, suggesting robust genoprotective potential [2].

## Topical Formulation & Drug Delivery

Research into formulating rose extracts into effective topical treatments is advanced, with one study progressing to a human clinical trial.

- **Formulation Development:** Researchers developed creams containing lyophilized rose extracts, both in simple suspended form and within a **Self-Nanoemulsifying Drug Delivery System (SNEDDS)**. The SNEDDS was created using Isopropyl-myristate (oil phase), Cremophor RH 40 (surfactant), and Transcutol HP (co-surfactant) [1].
- **In Vitro Performance:**
  - **Biocompatibility:** Creams with *Rosa damascena* extract showed excellent biocompatibility, with cell viability **over 70%** on HaCaT keratinocytes, in line with ISO standards 10993-5 [1].
  - **Drug Release:** The Franz diffusion method confirmed effective drug release from the formulations [1].
  - **SNEDDS Characterization:** The *Rosa damascena* SNEDDS formulation had a droplet size of **91.75 nm** and a zeta potential of **-33.1 mV**, indicating a stable, nano-sized system conducive for skin penetration [1].
- **Clinical Validation:** A formulation with *Rosa damascena* extract in a self-emulsifying system was tested on 20 patients with psoriasis. The results showed **reduced erythema, induration, and scaling**, leading to an improved quality of life [1].

## Experimental Protocols Overview

For researchers looking to replicate or build upon these studies, here is a summary of the core methodologies.

### Protocol 1: Assessing Antioxidant Capacity and Phytochemical Profile [1]

- **Extract Preparation:** Prepare hydroalcoholic extracts (e.g., 10% ethanol) from rose petals or hips.
- **Phytochemical Screening:**
  - **Total Phenolic Content (TPC):** Use the Folin-Ciocalteu method, expressing results as mg Gallic Acid Equivalents (GAE).
  - **Total Flavonoid Content (TFC):** Use a colorimetric method with AlCl<sub>3</sub>, expressing results as mg Quercetin Equivalents (QE).
  - **Compound Identification & Quantification:** Perform High-Performance Liquid Chromatography (HPLC).
- **Antioxidant Assays:**
  - **DPPH Assay:** Measure free radical scavenging activity.

- **FRAP (Ferric Reducing Antioxidant Power):** Assess reducing power.
- **CUPRAC (Cupric Reducing Antioxidant Capacity):** Assess reducing power.
- **SOD (Superoxide Dismutase) Assay:** Evaluate enzyme-mimetic activity.

### Protocol 2: Cytogenetic Studies for Genoprotective Effects [2]

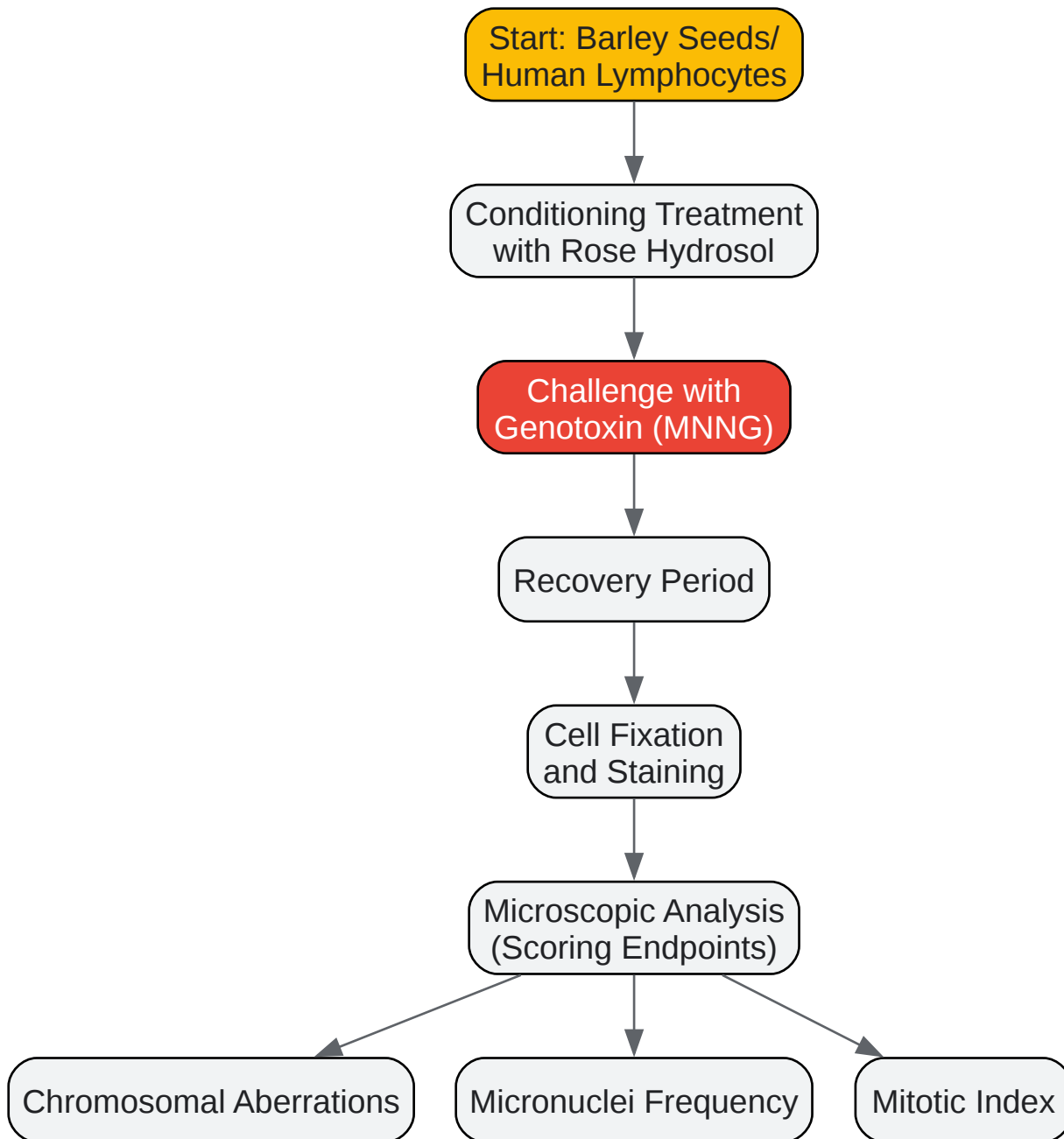
- **Test Systems:** Use barley (*Hordeum vulgare*) root meristem cells and/or human lymphocyte cultures.
- **Treatment:**
  - **Genotoxicity:** Apply a range of hydrosol concentrations (e.g., 3%-20%) as a single treatment.
  - **Antigenotoxicity:** Pre-treat or co-treat with hydrosol before challenging with a genotoxin like N-methyl-N'-nitro-N-nitrosoguanidine (MNNG).
- **Endpoint Analysis:**
  - **Cytotoxicity:** Calculate Mitotic Index (MI) and Nuclear Division Index (NDI).
  - **Genotoxicity:** Score Chromosomal Aberrations (CAs) and Micronuclei (MN) formation.

**Protocol 3: In Vitro Skin Sensitization Safety Assessment (Based on AOP) [3]** For new ingredients, quantitative risk assessment for skin sensitization follows an Adverse Outcome Pathway (AOP) with defined OECD test guidelines:

- **Key Event 1 (Molecular Initiating Event): Direct Peptide Reactivity Assay (DPRA - OECD TG 442C)** to measure covalent binding to proteins.
- **Key Event 2 (Cellular Response): Keratinocyte Assays (e.g., KeratinoSens - OECD TG 442D)** to measure antioxidant response element (ARE) activation.
- **Key Event 3 (Cellular Response): Dendritic Cell Assays (e.g., h-CLAT - OECD TG 442E)** to measure cell surface marker expression (CD86, CD54).

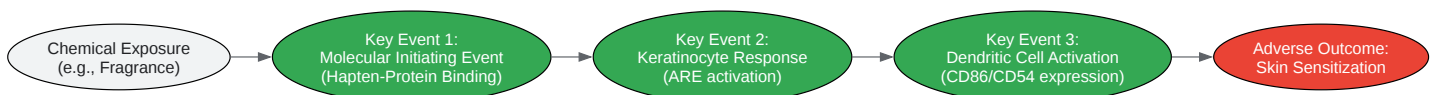
## Conceptual Workflows

The following diagrams illustrate the logical flow of key experimental and conceptual frameworks described in the research.



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*Experimental workflow for genoprotection studies [2]*



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*Adverse Outcome Pathway for skin sensitization [3]*

## Conclusion and Research Implications

The in vitro data presents a strong case for the therapeutic potential of *Rosa damascena*:

- **Psoriasis Treatment:** The combination of high antioxidant activity, safety profile, and positive clinical outcomes makes its extract a promising complementary therapy for psoriasis and potentially other inflammatory skin diseases [1].
- **Genoprotective Agent:** The hydrosol's antigenotoxic effect suggests potential applications as a protective agent against environmental or chemical genotoxins, meriting further investigation for pharmaceutical use [2].
- **Advanced Delivery:** The successful development of a SNEDDS formulation highlights the importance of delivery systems in enhancing the efficacy of natural extracts [1].

Future research should focus on isolating specific active compounds, elucidating molecular targets, and conducting larger-scale clinical trials.

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## References

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